

Essential Safety and Handling Guide for Fulacimstat (BAY1142524)

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Compound of Interest

Compound Name: *Fulacimstat*

Cat. No.: *B607566*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Fulacimstat** (BAY1142524), a potent and selective chymase inhibitor. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize exposure risks.

Personal Protective Equipment (PPE)

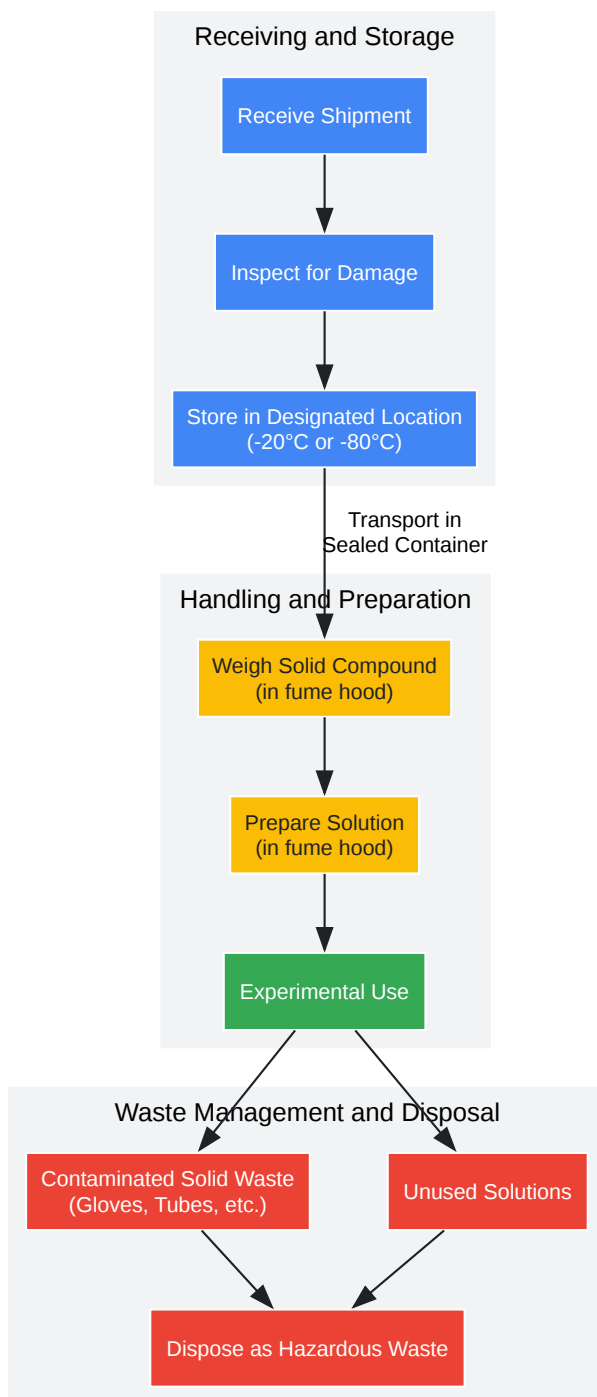
The following table summarizes the required personal protective equipment when handling **Fulacimstat**. It is imperative that all personnel are trained in the proper use and disposal of PPE.

Activity	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Handling Solid Compound	Safety glasses with side shields or goggles	Nitrile or latex gloves (double-gloving recommended)	Laboratory coat	N95 or higher-rated respirator if not handled in a certified chemical fume hood
Preparing Solutions	Chemical safety goggles or face shield	Nitrile or latex gloves (double-gloving recommended)	Laboratory coat	Work in a certified chemical fume hood is mandatory
Administering to Animals	Safety glasses with side shields or goggles	Nitrile or latex gloves	Laboratory coat	Not generally required if solutions are handled carefully
Cleaning and Decontamination	Chemical safety goggles or face shield	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant apron over a laboratory coat	N95 or higher-rated respirator if dealing with significant spills

Safe Handling and Operational Plan

A systematic approach to handling **Fulacimstat** is crucial to maintain a safe working environment. The following workflow outlines the key steps from receipt to disposal.

Fulacimstat Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **Fulacimstat**.

Step-by-Step Handling Procedures

1. Receiving and Inspection:

- Upon receipt, visually inspect the shipping container for any signs of damage or leakage.
- Wear appropriate PPE (gloves and lab coat) when unpacking the compound.
- Verify that the container is properly labeled and the integrity of the seal is intact.

2. Storage:

- Store **Fulacimstat** in a tightly sealed, clearly labeled container.
- Consult the supplier's instructions for the recommended storage temperature, typically -20°C or -80°C, to ensure stability.
- Store in a designated, secure area with restricted access.

3. Weighing and Solution Preparation:

- All handling of solid **Fulacimstat** must be conducted in a certified chemical fume hood to prevent inhalation of airborne particles.
- Use a dedicated, calibrated balance.
- When preparing solutions, add the solvent to the weighed compound slowly to avoid splashing.
- Ensure all equipment used in the preparation is decontaminated after use.

4. Spill Management:

- In the event of a spill, immediately alert personnel in the area and evacuate if necessary.
- Wear appropriate PPE, including respiratory protection, before attempting to clean the spill.
- For small spills of solid material, gently cover with a damp paper towel to avoid raising dust and then clean with an appropriate decontaminating solution.

- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Thoroughly decontaminate the spill area with a suitable cleaning agent.

Disposal Plan

Proper disposal of **Fulacimstat** and associated contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused Solid Fulacimstat	Dispose of as hazardous chemical waste in a clearly labeled, sealed container.
Solutions Containing Fulacimstat	Collect in a designated, sealed hazardous waste container. Do not pour down the drain.
Contaminated Labware (e.g., tubes, pipette tips)	Place in a designated hazardous waste container for solids.
Contaminated PPE (e.g., gloves, lab coats)	Dispose of as hazardous waste. Do not mix with general laboratory waste.

All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.

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